

Essential Safety and Operational Guide for 3-Methyl-3-penten-2-one

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Compound of Interest

Compound Name: 3-Methyl-3-penten-2-one

Cat. No.: B7765926

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This guide provides critical safety protocols and logistical information for the handling of **3-Methyl-3-penten-2-one**, tailored for research, scientific, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical throughout its lifecycle.

Chemical Identifier:

- Name: **3-Methyl-3-penten-2-one**
- Synonyms: 3-Methyl pent-3-en-2-one[1]
- CAS Number: 565-62-8[1][2]
- Molecular Formula: C₆H₁₀O[1][2]
- Molecular Weight: 98.14 g/mol [2]

Hazard Identification and Classification

3-Methyl-3-penten-2-one is classified as a hazardous substance with the following primary concerns:

- Physical Hazards: Flammable liquid and vapor (Category 3).[1][2]
- Health Hazards:

- Causes skin irritation (Category 2).[2]
- Causes serious eye irritation (Category 2).[2]
- May cause respiratory irritation (Specific target organ toxicity - single exposure, Category 3).[2]
- Harmful if swallowed, in contact with skin, or if inhaled.[1]

GHS Hazard Pictograms:

- GHS02: Flammable liquids[2]
- GHS07: Skin and eye irritation, respiratory irritation[2]

Signal Word: Danger[2]

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye Protection	Safety glasses with side-shields or protective goggles. A face shield may be required in situations with a higher risk of splashing.[2]
Hand Protection	Chemical-resistant gloves. Material selection is critical for adequate protection.[2]
Skin and Body	Protective clothing, including a lab coat. For larger quantities or increased exposure risk, corrosion-proof clothing or a gas-tight chemical suit is recommended.[2]
Respiratory	A gas mask with a type A filter is necessary if air concentrations exceed exposure limits. For high vapor concentrations, a self-contained respirator should be used.[2]

Glove Material Resistance:

Resistance Level	Glove Material
Excellent	Butyl rubber, polyethylene/ethylene vinyl alcohol, Viton
Good	Neoprene
Less Resistance	Natural rubber, PVC
Poor	Polyethylene, PVA

[\[2\]](#)

Operational and Handling Protocols

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[3\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#) No smoking in the handling area.[\[1\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[1\]](#)
- Ground and bond containers when transferring material to prevent static electricity discharge.[\[3\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)

- Keep away from incompatible materials such as oxidizing agents, strong bases, metals, alcohols, amines, and water/moisture.[2]
- The storage area should be a fireproof storeroom.[2]

Emergency and Disposal Plans

Spill Response:

In the event of a spill, follow these procedures:

- Immediate Action: Evacuate non-essential personnel from the area.[2] Remove all sources of ignition.[2]
- Ventilation: Ensure the area is well-ventilated.[2]
- Containment: For small spills, use a non-flammable absorbent material such as sand, earth, or vermiculite to contain the liquid.[2][3] For larger spills, create a dike with non-flammable material to prevent spreading.[3]
- Cleanup: Carefully scoop the absorbed material into a suitable, labeled, and closed container for disposal.[2] Clean the contaminated surface with an excess of water.[2]
- Personal Protection: All personnel involved in the cleanup must wear appropriate PPE as outlined above.[2]

First Aid:

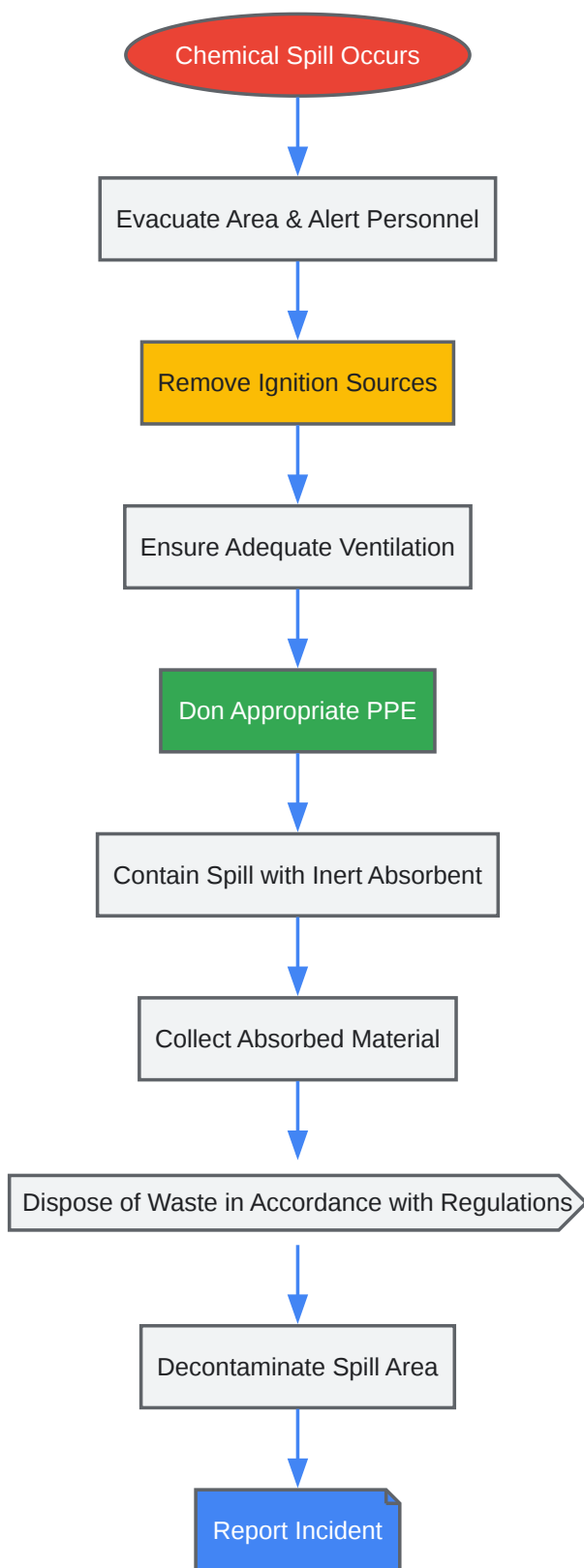
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes.[3] Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[2]
- Skin Contact: Remove contaminated clothing immediately.[1] Wash the affected area with plenty of soap and water.[4] If skin irritation persists, seek medical attention.[4]
- Inhalation: Move the person to fresh air.[1] If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.[3]

- Ingestion: Rinse mouth with water.^[1] Do not induce vomiting. Call a poison center or doctor for treatment advice.^[1]

Disposal:

- All waste, including contaminated absorbent materials and empty containers, must be disposed of in accordance with local, state, and federal regulations.^[2]^[3]
- Recommended disposal methods include distillation for recovery or disposal in an authorized waste incinerator for solvents.^[2]
- Do not discharge into drains or the environment.^[2]

Experimental Workflow: Chemical Spill Response



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Caption: Workflow for handling a chemical spill.

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